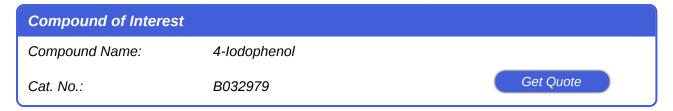


# Thermochemical data for 4-lodophenol

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An In-depth Technical Guide to the Thermochemical Properties of 4-lodophenol

This technical guide provides a comprehensive overview of the thermochemical data for **4-iodophenol** (CAS No: 540-38-5), tailored for researchers, scientists, and professionals in drug development. This document summarizes key quantitative data, details the experimental protocols used for their determination, and presents a visual workflow of the experimental process.

## **Quantitative Thermochemical Data**

The thermochemical properties of **4-iodophenol** have been determined through various experimental and computational methods. The following tables summarize the key quantitative data available in the literature.

Table 1: Enthalpic and Thermodynamic Properties



Property	Value	Units	Notes
Standard Molar Enthalpy of Formation (gas, 298.15 K)	-(14.3 ± 2.3)	kJ·mol <sup>−1</sup>	Derived from combustion calorimetry and sublimation enthalpy. [1][2]
Standard Molar Enthalpy of Combustion (solid, 298.15 K)	-2980.3 ± 4.2	kJ·mol <sup>−1</sup>	[3][4]

Table 2: Physical Properties

Property	Value	Units	Conditions
Melting Point	92 - 94	°C	(lit.)[5][6][7]
Boiling Point	287	°C	at 760 mmHg[5][8]
138	°C	at 5 mmHg (lit.)[6][7]	
Vapor Pressure	0.0015	mmHg	at 25 °C[8]
0.00616	mmHg	Not specified	
Density	2.13	g/cm <sup>3</sup>	at 25 °C[8]
2.0 ± 0.1	g/cm³	Not specified[5]	

# **Experimental Protocols**

The determination of the thermochemical data for **4-iodophenol** involves precise and specialized experimental techniques. The primary methods cited are rotating-bomb combustion calorimetry for determining the enthalpy of formation in the condensed phase, and high-temperature Calvet microcalorimetry for measuring the enthalpy of sublimation.

### **Rotating-Bomb Combustion Calorimetry**



This technique is employed to measure the standard molar energy of combustion of solid **4-iodophenol**.

 Apparatus: A rotating-bomb calorimeter is used. This setup allows for the complete combustion of the sample in an oxygen-rich environment and ensures that the final products are in a well-defined thermodynamic state.

#### Procedure:

- A pellet of 4-iodophenol of known mass is placed in a crucible inside the combustion bomb.
- The bomb is filled with high-purity oxygen to a pressure of approximately 3.04 MPa.
- A small amount of water is added to the bomb to ensure that the combustion products are in their standard states (CO<sub>2</sub>(g), I<sub>2</sub>(cr), and H<sub>2</sub>O(l)).[2]
- The bomb is placed in a calorimeter, and the system is allowed to reach thermal equilibrium.
- The sample is ignited, and the temperature change of the surrounding water is meticulously recorded.
- The energy of combustion is calculated from the temperature rise, taking into account the heat capacity of the calorimeter system, which is determined using a standard substance like benzoic acid.
- Data Analysis: Corrections are applied for the formation of nitric acid from residual nitrogen
  in the bomb and for the standard state of all reactants and products to determine the
  standard molar energy of combustion.[1] From this, the standard molar enthalpy of formation
  in the condensed phase is derived.

### **High-Temperature Calvet Microcalorimetry**

The standard molar enthalpy of sublimation is determined using a high-temperature Calvet microcalorimeter. This value is crucial for converting the enthalpy of formation from the solid to the gaseous phase.

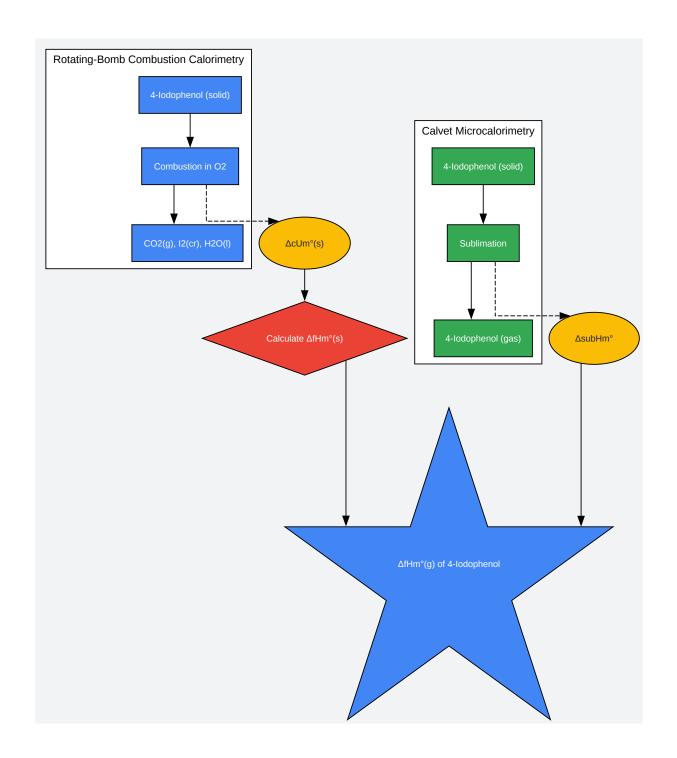


- Apparatus: A Calvet microcalorimeter, which is a highly sensitive heat-flux calorimeter capable of measuring very small thermal effects.
- Procedure:
  - A sample of **4-iodophenol** is placed in an effusion cell within the calorimeter at a constant temperature (T = 298.15 K).
  - The sample is allowed to sublimate under vacuum.
  - The heat absorbed during the sublimation process is measured by the calorimeter's detectors.
- Data Analysis: The standard molar enthalpy of sublimation is calculated from the measured heat flow and the mass of the sublimated sample. This direct measurement provides a reliable value for the solid-to-gas phase transition enthalpy.[1][2]

# **Visualization of Experimental Workflow**

The following diagram illustrates the logical workflow for determining the gas-phase standard molar enthalpy of formation of **4-iodophenol**, combining data from two primary experimental techniques.





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Caption: Workflow for determining the gas-phase enthalpy of formation.



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